

# Tripropylborane: A Comprehensive Technical Overview for Researchers

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## Compound of Interest

Compound Name: Tripropylborane

Cat. No.: B075235

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For researchers, scientists, and professionals in drug development, this document provides an in-depth guide to **tripropylborane**, covering its fundamental identifiers, physicochemical properties, and key applications.

## Core Identifiers and Descriptors

**Tripropylborane**, a significant organoboron compound, is uniquely identified by a range of chemical descriptors essential for database searches and regulatory compliance. Its Chemical Abstracts Service (CAS) number is 1116-61-6.<sup>[1][2][3][4][5]</sup> Further identification is provided by its PubChem Compound Identification (CID) of 14224.<sup>[1][6][7]</sup>

For unambiguous structural representation, the International Chemical Identifier (InChI) and its hashed version, the InChIKey, are crucial. The InChI for **tripropylborane** is InChI=1S/C9H21B/c1-4-7-10(8-5-2)9-6-3/h4-9H2,1-3H3.<sup>[1][5][7][8]</sup> The corresponding InChIKey is ZMPKTELQGVLZTD-UHFFFAOYSA-N.<sup>[1][4][5][7][8]</sup> The Simplified Molecular Input Line Entry System (SMILES) string, B(CCC)(CCC)CCC, offers a concise representation of its structure.<sup>[1][3][8]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **tripropylborane** is presented in the table below, offering a comparative overview of its characteristics.

Property	Value	Source
Molecular Formula	C9H21B	[1][2][5][7][8]
Molecular Weight	140.08 g/mol	[1][4]
CAS Number	1116-61-6	[1][2][3][4][5]
PubChem CID	14224	[1][6][7]
Boiling Point	159 °C	[2]
Melting Point	-56 °C	[2]
Density	0.7204 g/cm <sup>3</sup>	[2][9]
InChI	InChI=1S/C9H21B/c1-4-7-10(8-5-2)9-6-3/h4-9H2,1-3H3	[1][5][7][8]
InChIKey	ZMPKTELQGVLZTD-UHFFFAOYSA-N	[1][4][5][7][8]
SMILES	B(CCC)(CCC)CCC	[1][3][8]

## Reactivity and Applications

**Tripropylborane** is a versatile reagent in organic synthesis. Its utility stems from the electron-deficient nature of the boron atom, which makes it a Lewis acid. This property allows it to readily form adducts with various nucleophiles.

One of the notable applications of **tripropylborane** is in radical-mediated reactions. It can initiate radical chain reactions and is particularly useful for deoxygenation reactions, such as the Barton-McCombie deoxygenation.

A simplified representation of the formation of an ate complex, a key step in many reactions involving **tripropylborane**, is depicted below. The nucleophile attacks the electron-deficient boron atom, forming a tetracoordinate boron species.

Ate Complex Formation

## Experimental Protocols

While specific experimental protocols are highly dependent on the desired transformation, a general procedure for a reaction involving **tripropylborane** as a radical initiator is outlined below. This is a representative example and should be adapted based on the specific substrate and reaction conditions.

#### General Procedure for a Radical Deoxygenation using **Tripropylborane**:

- **Preparation:** The reaction is typically carried out under an inert atmosphere (e.g., argon or nitrogen) to prevent the oxidation of **tripropylborane**. All glassware should be oven-dried and cooled under a stream of inert gas.
- **Reaction Setup:** The substrate (e.g., a xanthate derivative of an alcohol) is dissolved in a suitable anhydrous solvent (e.g., toluene or benzene) in the reaction flask.
- **Initiation:** **Tripropylborane** (typically as a 1 M solution in a suitable solvent) is added dropwise to the reaction mixture at room temperature or elevated temperature, depending on the specific protocol. A radical scavenger, such as tributyltin hydride, is often added concurrently.
- **Reaction Monitoring:** The progress of the reaction is monitored by an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, the reaction is quenched, often by the addition of a proton source like methanol. The solvent is removed under reduced pressure.
- **Purification:** The crude product is then purified using standard techniques, such as column chromatography, to isolate the desired deoxygenated compound.

Note: **Tripropylborane** is a pyrophoric compound and should be handled with extreme care in a well-ventilated fume hood by trained personnel. Appropriate personal protective equipment, including fire-retardant lab coats, safety glasses, and gloves, is mandatory.

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## References

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